

physical properties of 1-Anthraquinonesulfonic acid (melting point, appearance).

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Compound of Interest

Compound Name: 1-Anthraquinonesulfonic acid

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An In-depth Technical Guide to the Physical Properties of **1-Anthraquinonesulfonic Acid**

Introduction

1-Anthraquinonesulfonic acid, systematically named 9,10-dioxoanthracene-1-sulfonic acid, is a significant organic compound derived from anthraquinone.^[1] Its molecular structure features a polycyclic aromatic anthraquinone core with a sulfonic acid group attached at the alpha position (position 1).^[1] This substitution pattern critically influences its chemical and physical properties, distinguishing it from its beta-isomer (2-anthraquinonesulfonic acid). The presence of the polar sulfonic acid group imparts water solubility to the otherwise hydrophobic anthraquinone structure, making it a versatile intermediate in the synthesis of a wide range of dyes and pigments.^{[1][2]} It also serves as a precursor for other functionalized anthraquinone derivatives used in various industrial and research applications.^{[2][3]} This guide provides a detailed examination of the key physical properties of **1-Anthraquinonesulfonic acid**, focusing on its appearance and melting point, and outlines a comprehensive protocol for their experimental determination.

Section 1: Core Physical Properties

The physical characteristics of **1-Anthraquinonesulfonic acid** are fundamental to its handling, purification, and application. These properties are directly linked to its molecular structure and purity level.

Appearance

At room temperature, **1-Anthraquinonesulfonic acid** exists as a solid.^[1] Its typical appearance can vary depending on its purity and method of preparation.^[1] Generally, it is observed as a crystalline powder.^[1] The color is most often described as ranging from pale yellow to brown.^[1] The sodium salt of the acid is similarly described as a cream to yellow crystalline powder.^[4]

Melting Point

The melting point is a critical indicator of the purity of a crystalline solid. For **1-Anthraquinonesulfonic acid**, there is some variation in the reported values in the literature, which likely reflects differences in the purity of the samples analyzed.

Physical Property	Reported Value(s)	Source(s)
Appearance	Fine, crystalline powder; pale yellow to brown.	[1]
Yellow crystals.	[2]	
Melting Point	275 °C (548 K)	[1]
218 °C (decomposes)	[2]	

Note: The significant discrepancy in reported melting points (218 °C vs. 275 °C) highlights the critical impact of sample purity on this physical property. The higher value may correspond to a more purified sample, while the lower value might indicate the presence of impurities or decomposition upon heating.

Section 2: The Interplay of Structure, Purity, and Physical Properties

Influence of Molecular Structure

The physical properties of **1-Anthraquinonesulfonic acid** are a direct consequence of its molecular architecture.

- **High Melting Point:** The rigid, planar structure of the anthraquinone core allows for efficient crystal packing and strong intermolecular π - π stacking interactions. Furthermore, the

sulfonic acid group is a potent hydrogen bond donor and acceptor, leading to extensive hydrogen bonding networks within the crystal lattice. These combined strong intermolecular forces require significant thermal energy to overcome, resulting in a high melting point.

- **Color:** The extended π -conjugated system of the anthraquinone core acts as a chromophore, absorbing light in the visible spectrum and imparting the characteristic yellow color.[\[1\]](#)
- **Solubility:** While the anthraquinone backbone is nonpolar, the highly polar sulfonic acid group ($-\text{SO}_3\text{H}$) dramatically increases the molecule's polarity. This group readily ionizes and forms strong hydrogen bonds with water, making **1-Anthraquinonesulfonic acid** soluble in aqueous and other polar solvents.[\[1\]](#)

Impact of Synthesis and Purity

1-Anthraquinonesulfonic acid is typically synthesized by the sulfonation of anthraquinone using oleum (fuming sulfuric acid) in the presence of a mercury salt catalyst, which directs the sulfonation to the alpha position.[\[3\]](#)[\[5\]](#)[\[6\]](#) The reaction conditions, such as temperature and reaction time, must be carefully controlled to minimize the formation of disulfonic acids and other byproducts.[\[5\]](#)[\[6\]](#)

The purity of the final product is paramount. Impurities, such as unreacted anthraquinone, isomeric sulfonic acids (e.g., 2-anthraquinonesulfonic acid), or disulfonated products, can depress and broaden the melting point range.[\[1\]](#) Therefore, rigorous purification, often involving precipitation of a salt (like the potassium or sodium salt) and subsequent recrystallization, is essential to obtain a product with consistent physical properties.[\[5\]](#)[\[7\]](#) The variation in appearance can also be attributed to purity; highly pure samples tend to be a lighter, more uniform yellow, while the presence of impurities can lead to a darker, brownish hue.[\[1\]](#)

Section 3: Experimental Protocol for Physical Characterization

This section details a self-validating protocol for the determination of the appearance and melting point of a **1-Anthraquinonesulfonic acid** sample.

Objective

To accurately characterize a sample of **1-Anthraquinonesulfonic acid** by observing its physical appearance and determining its melting point range.

Materials and Equipment

- Sample of **1-Anthraquinonesulfonic acid**
- Mortar and pestle
- Spatula
- Watch glass
- Capillary tubes (open at one end)
- Digital melting point apparatus (e.g., Stuart SMP10, Mettler Toledo MP50)
- Microscope (optional, for observing crystal morphology)
- Personal Protective Equipment (PPE): Safety goggles, lab coat, gloves

Step-by-Step Methodology

Part A: Characterization of Appearance

- Sample Preparation: Place a small amount (approx. 10-20 mg) of the **1-Anthraquinonesulfonic acid** sample onto a clean, dry watch glass.
- Macroscopic Observation:
 - Observe the sample under bright, neutral lighting.
 - Record the color (e.g., pale yellow, brownish-yellow).
 - Note the physical state and form (e.g., crystalline powder, amorphous solid).
 - Record the texture (e.g., fine, granular).
- Microscopic Observation (Optional):

- Prepare a slide with a very small amount of the sample.
- Observe under a microscope to determine the crystal morphology (e.g., needles, plates).

Causality Check: The observed color and form should be compared against literature values. [1][2] Any significant deviation (e.g., a dark brown or non-crystalline appearance) may suggest the presence of impurities or degradation.

Part B: Determination of Melting Point

- **Sample Preparation:**

- If the sample is not a fine powder, gently grind a small amount in a clean, dry mortar and pestle. This ensures uniform heat transfer.
- Tap the open end of a capillary tube into the powdered sample to pack a small amount of material into the tube.
- Invert the tube and tap it gently on a hard surface to pack the sample tightly into the sealed end. The sample height should be 2-3 mm.

- **Apparatus Setup:**

- Turn on the melting point apparatus and allow it to stabilize.
- Set a heating ramp rate. For an unknown sample, a rapid scan (10-20 °C/min) can be used to find an approximate melting range. For an accurate measurement, a slow ramp rate (1-2 °C/min) should be used starting from about 20 °C below the expected melting point.

- **Measurement:**

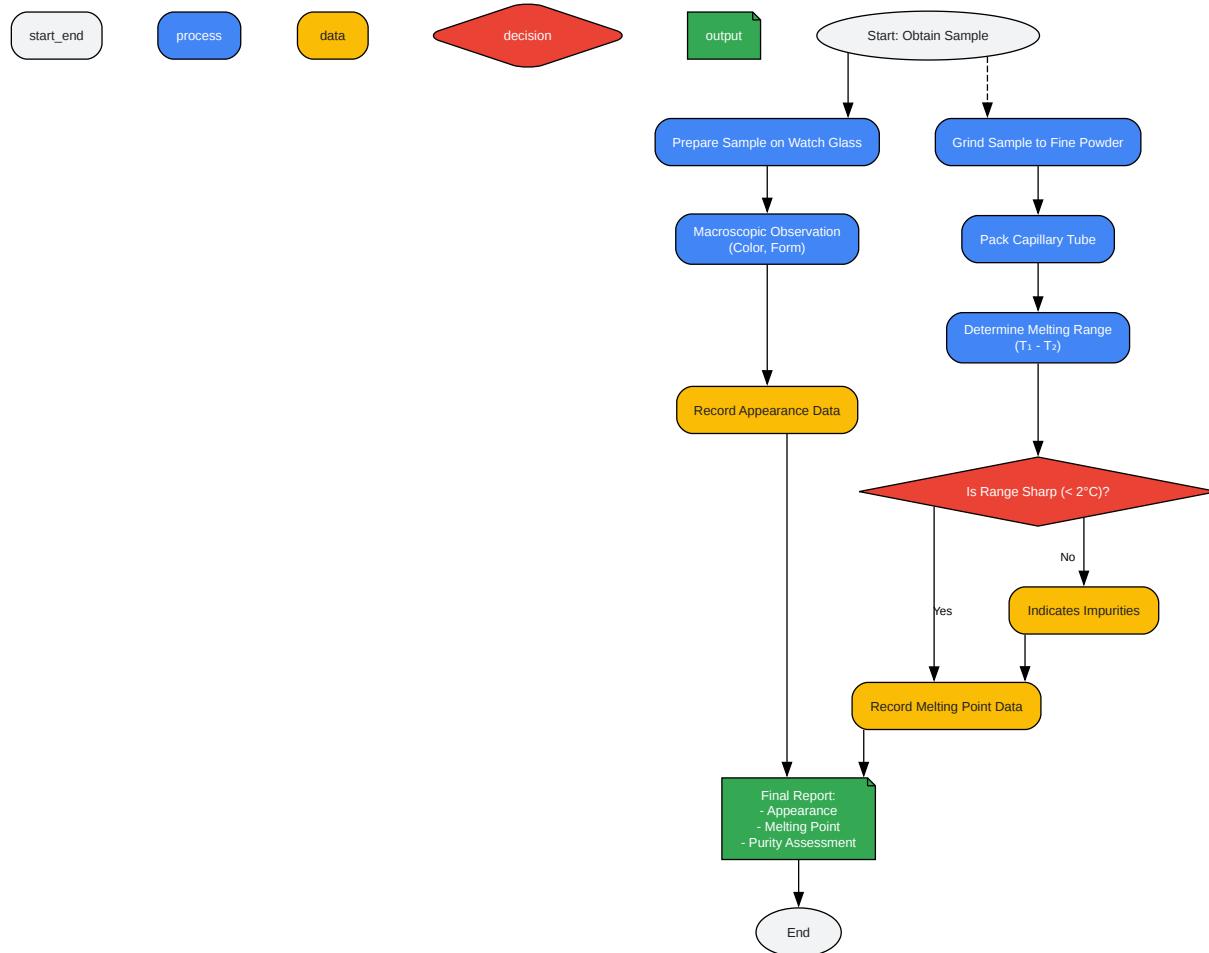
- Insert the packed capillary tube into the sample holder of the apparatus.
- Begin heating while observing the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (T_1).

- Record the temperature at which the entire sample has melted into a clear liquid (T_2).
- The melting range is $T_1 - T_2$.
- Validation and Repetition:
 - Perform the measurement in triplicate to ensure reproducibility.
 - A pure compound should exhibit a sharp melting range (typically $< 2 \text{ }^\circ\text{C}$). A broad melting range ($> 2 \text{ }^\circ\text{C}$) is indicative of impurities.

Trustworthiness of Protocol: This method is self-validating. A sharp, reproducible melting range that aligns with the higher values reported in the literature (approaching $275 \text{ }^\circ\text{C}$) provides high confidence in the sample's purity. A broad or significantly lower range reliably indicates the presence of impurities.

Section 4: Visualization of the Characterization Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the physical properties of **1-Anthraquinonesulfonic acid**.



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Caption: Workflow for physical characterization of **1-Anthraquinonesulfonic acid**.

Section 5: Safety and Handling

While a specific Safety Data Sheet (SDS) for **1-Anthraquinonesulfonic acid** must be consulted prior to handling, general precautions for related sulfonic acids and anthraquinone derivatives should be followed. These compounds may cause skin, eye, and respiratory irritation.[8][9]

- Personal Protective Equipment: Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Handle the powder in a well-ventilated area or a fume hood to avoid inhaling dust.
- Storage: Store in a tightly sealed container in a cool, dry place to prevent moisture absorption.[1]

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